

2-Ethylhexyl Acetate: A Comprehensive Technical Review

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Compound of Interest

Compound Name: *2-Ethylhexyl acetate*

Cat. No.: B091014

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CAS Number: 103-09-3 EC Number: 203-079-1

This technical guide provides an in-depth overview of **2-Ethylhexyl acetate**, a widely used industrial solvent. The document is intended for researchers, scientists, and professionals in drug development, offering detailed information on its chemical and physical properties, synthesis methodologies, and toxicological profile.

Chemical and Physical Properties

2-Ethylhexyl acetate is a clear, colorless liquid with a characteristic mild, fruity odor.^[1] It is recognized for its low volatility and is sparingly soluble in water but miscible with many common organic solvents.^{[1][2]} Key physicochemical data are summarized in the table below for easy reference.

Property	Value	Reference
Molecular Formula	C ₁₀ H ₂₀ O ₂	[3]
Molecular Weight	172.26 g/mol	[4]
Boiling Point	199 °C (at 1013 hPa)	[4][5]
Melting Point	-92 °C	[4]
Density	0.87 g/mL at 25 °C	[4]
Refractive Index	n _{20/D} 1.418	[4]
Flash Point	71 °C (160 °F)	[4][6]
Vapor Pressure	0.399 mmHg at 20 °C	[6]
Water Solubility	3.9 mg/L at 20 °C	[3]
Log K _{ow} (Octanol/Water Partition Coefficient)	3.74 (estimated)	[7]

Synthesis of 2-Ethylhexyl Acetate

The industrial production of **2-Ethylhexyl acetate** is primarily achieved through two main synthetic routes: the esterification of 2-ethylhexanol with acetic acid and the transesterification of methyl acetate with 2-ethylhexanol.

Esterification of 2-Ethylhexanol with Acetic Acid

This process involves the direct reaction of 2-ethylhexanol with acetic acid, typically in the presence of an acid catalyst such as an ion-exchange resin (e.g., Amberlyst-15).[8][9] Toluene is often used as an entrainer to facilitate the removal of water, which is a byproduct of the reaction, thereby driving the equilibrium towards the formation of the ester.[8] This method, particularly when carried out in a reactive distillation column, has been shown to be energy-efficient and capital-intensive.[8]

Experimental Protocol: Entrainer-Based Reactive Distillation

A study by Patidar and Mahajani (2012) outlines a detailed experimental setup for this synthesis method.^[8] The core of the experimental setup is a reactive distillation (RD) column.

- Materials: 2-ethylhexanol, acetic acid, ion-exchange resin (Amberlyst-15) as the catalyst, and toluene as the entrainer.^[8]
- Apparatus: A reactive distillation column equipped with a reboiler, condenser, and a product removal system.^[8]
- Procedure:
 - The ion-exchange resin catalyst is packed within the reactive section of the distillation column.^[8]
 - A mixture of 2-ethylhexanol, acetic acid, and toluene is fed into the column.^[8]
 - The reboiler provides the necessary heat to initiate and sustain the reaction and distillation.^[8]
 - As the esterification reaction proceeds, the water produced forms an azeotrope with toluene and is continuously removed from the top of the column, which shifts the reaction equilibrium towards the product side.^[8]
 - The **2-Ethylhexyl acetate** product is collected from the bottom of the column.^[8]
 - The process parameters, such as feed ratio, reboiler duty, and reflux ratio, are optimized to achieve high conversion rates.^[8]

Transesterification of Methyl Acetate with 2-Ethylhexanol

An alternative synthetic route is the transesterification of methyl acetate with 2-ethylhexanol. This reaction is also catalyzed by an acidic catalyst, with strongly acidic cation-exchange resins like NKC-9 being effective.^{[10][11]}

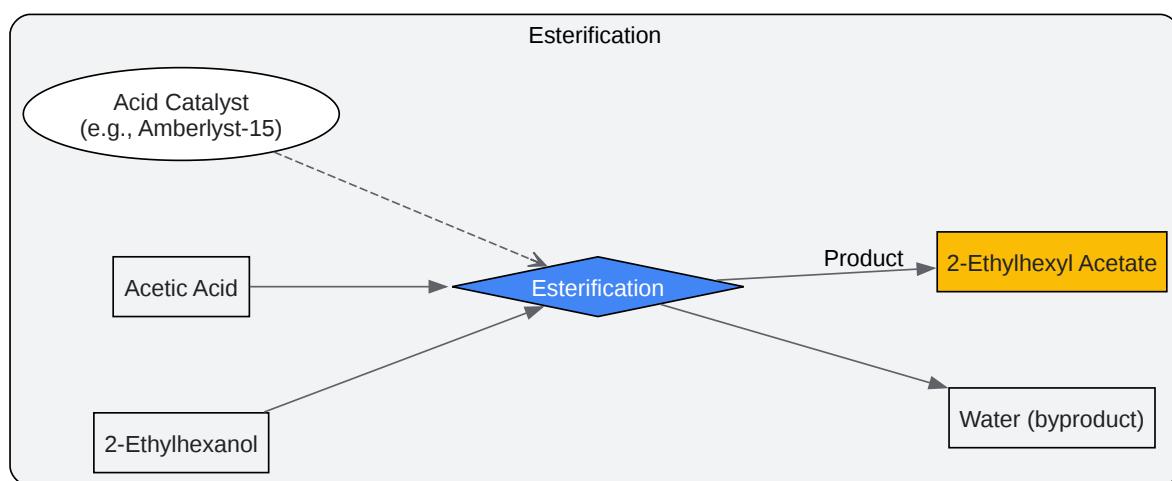
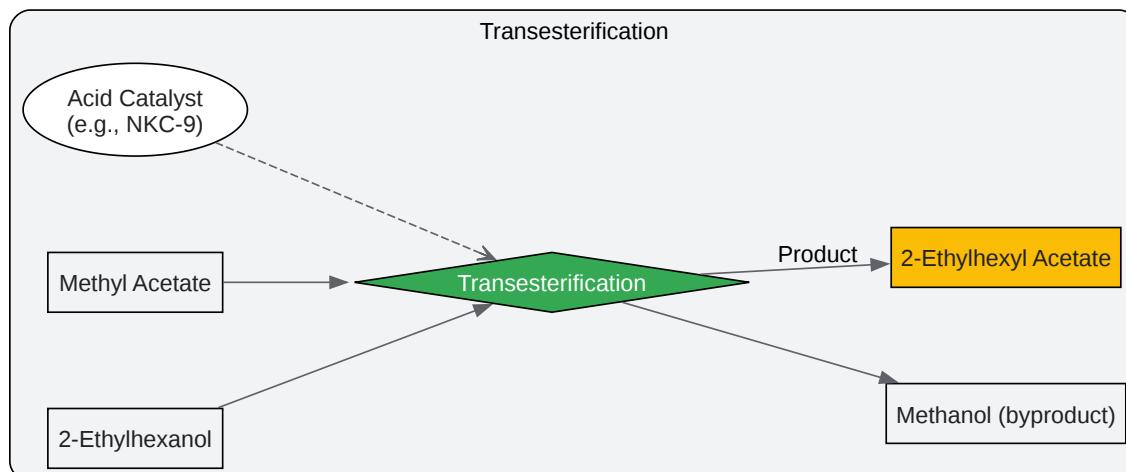
Experimental Protocol: Transesterification Reaction

A detailed experimental procedure for the transesterification synthesis is described in the Asian Journal of Chemistry.[10]

- Materials: 2-ethylhexanol, methyl acetate, and a strongly acidic cation-exchange resin (NKC-9) as the catalyst.[10]
- Apparatus: A 250 mL four-neck round-bottom flask equipped with a mechanical stirrer, a thermometer, a condenser, and a pressure-equalizing dropping funnel, all placed in a constant temperature water bath.[12]
- Procedure:
 - Measured quantities of 2-ethylhexanol and the NKC-9 catalyst are charged into the round-bottom flask.[12]
 - The reaction mixture is heated to the desired temperature (e.g., 80 °C).[10]
 - Methyl acetate is added dropwise to the reaction mixture over a period of 2 hours.[12]
 - After the addition is complete, the reaction is allowed to proceed for a specific duration (e.g., 3 hours) while maintaining the temperature.[10][12]
 - Upon cooling, the catalyst is separated from the liquid mixture by vacuum filtration.[12]
 - The final product, **2-Ethylhexyl acetate**, is purified by reduced pressure distillation.[12]
 - Optimal conditions reported for this reaction are a molar ratio of methyl acetate to 2-ethylhexanol of 4:1, a catalyst loading of 20 wt.%, a reaction temperature of 80 °C, and a reaction time of 3 hours, achieving a product yield of 90.90%. [10][11]

Logical Relationship: Synthesis of 2-Ethylhexyl Acetate

The following diagram illustrates the two primary synthesis routes for **2-Ethylhexyl acetate**.



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Caption: Synthesis pathways for **2-Ethylhexyl acetate**.

Toxicological Profile and Metabolic Pathway

The toxicology of **2-Ethylhexyl acetate** is closely linked to its rapid hydrolysis in the body.

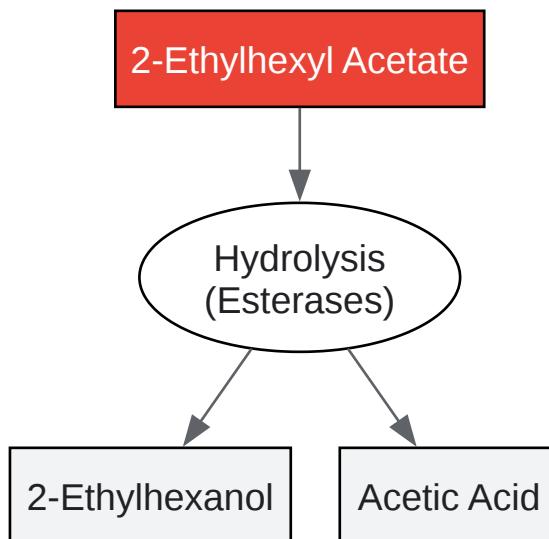
Acute Toxicity

2-Ethylhexyl acetate exhibits low acute toxicity. The oral LD50 in rats is reported to be 3000 mg/kg.^[5] Inhalation exposure in rats for 6 hours at a concentration of 7.8 mg/L (1106 ppm) resulted in no fatalities.^[7] It is classified as a mild skin and eye irritant in rabbits.^[7]

Metabolism

Upon absorption, **2-Ethylhexyl acetate** is rapidly hydrolyzed by esterases present in the blood and other tissues into 2-ethylhexanol and acetic acid.^{[7][13]} The half-life for this hydrolysis in blood is approximately 2.3 minutes.^[7] Consequently, the systemic toxicity of **2-Ethylhexyl acetate** is largely attributed to its primary metabolite, 2-ethylhexanol.^{[7][13]}

The following diagram illustrates the metabolic breakdown of **2-Ethylhexyl acetate**.



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Caption: Metabolic hydrolysis of **2-Ethylhexyl acetate**.

Repeated Dose, Reproductive, and Developmental Toxicity

There is a lack of repeated dose toxicity studies conducted directly with **2-Ethylhexyl acetate**. [7] However, studies on 2-ethylhexanol are often used as a surrogate for assessing these endpoints due to the rapid hydrolysis of the parent ester.[7] Based on data from 2-ethylhexanol, **2-Ethylhexyl acetate** is not considered a reproductive toxicant.[7] Developmental toxicity, such as reduced fetal body weight and skeletal malformations, has been observed with 2-ethylhexanol in rats, but only at high doses that also cause significant maternal toxicity.[7]

Applications in Research and Industry

2-Ethylhexyl acetate is a versatile solvent with a wide range of applications, including:

- **Coatings and Lacquers:** It is a high-boiling retarder solvent used to improve flow and prevent blushing in nitrocellulose lacquers, baking enamels, and air-dry enamels.[14][15][16]
- **Inks and Dyes:** It serves as a solvent in screen inks and in the leather industry for dyeing and finishing processes.[14][15][17]
- **Cleaners and Paint Removers:** Due to its solvent properties, it is used as an additive in various cleaning formulations and paint strippers.[15]
- **Fragrances:** It is also utilized in the formulation of fragrances.[2][15]

While not directly used in drug development as an active pharmaceutical ingredient, its properties as a solvent may be relevant in certain formulation or manufacturing processes.

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